

1-Azido-2-iodoethane stability in storage

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Compound Focus: 1-Azido-2-iodoethane

CAS No.: 42059-30-3

Cat. No.: S3023662

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Chemical Profile and Stability

1-Azido-2-iodoethane is an organic molecule containing both an azide group ($-N_3$) and an iodoalkyl group. The combination of these functional groups makes it potentially unstable.

- Primary Hazard:** The organic azide functional group is **thermally unstable and can decompose explosively** [1]. This risk is particularly acute for low molecular weight azides and when the azide is concentrated (e.g., in a pure sample or solution).
- Iodine Component:** The iodoethane moiety is light-sensitive and can decompose, releasing iodine which can appear as a purple color and may catalyze further decomposition reactions.

Storage and Handling Guidelines

Proper storage is critical for maintaining stability and ensuring safety. The following table summarizes the key conditions:

Factor	Recommended Condition	Rationale
Temperature	Store at 2-8°C (refrigerated)	Minimizes thermal energy that could initiate decomposition [1].
Light	Store in the dark (amber glass vial)	Prevents photolytic decomposition of the carbon-iodine bond [2].

Factor	Recommended Condition	Rationale
Form	Store diluted in solution (if possible)	Greatly reduces the risk of explosive decomposition compared to the neat (pure) compound [1].
Container	Use a vented cap	Prevents pressure buildup from any potential gas release.
Shelf Life	Limited ; monitor frequently	The stability is not long-term; the compound should be used soon after preparation.

Troubleshooting and Decomposition Signs

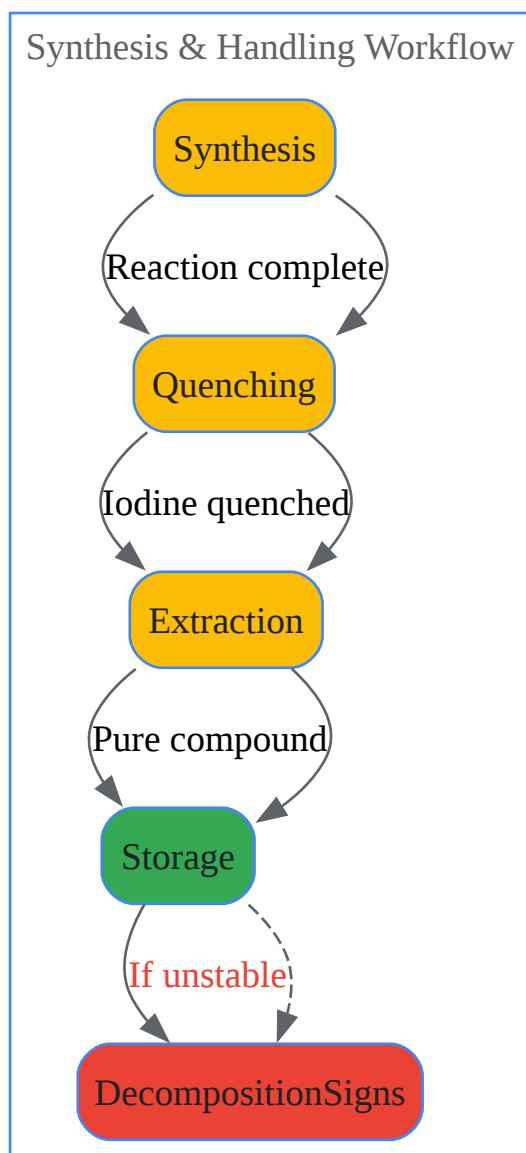
Be vigilant for these signs of decomposition:

- **Visual Changes:** The appearance of a **purple or brown color** indicates the release of elemental iodine, a clear sign of decomposition [2].
- **Gas Formation:** The presence of bubbles or pressure build-up in the storage vial suggests the azide group is decomposing and releasing nitrogen gas—a significant warning sign.
- **Precipitate Formation:** The formation of solid particles in a previously clear solution indicates decomposition.

If you observe any of these signs, do not open the vial. Consult your institution's safety office for proper disposal procedures.

Synthesis and Handling Protocol

The following workflow outlines the key stages for the safe synthesis and subsequent use of **1-Azido-2-iodoethane**, based on a similar compound's preparation [2].



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The key steps based on the protocol for a similar compound are [2]:

- **Synthesis:** Typically involves a nucleophilic substitution where a halogen (e.g., chlorine or bromine) in a precursor like 1-halo-2-haloethane is displaced by azide (from sodium azide, NaN_3).
- **Quenching:** After the reaction is complete, the mixture is diluted and the crude product is extracted with an organic solvent. Any unreacted iodine is quenched with a saturated solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).
- **Extraction & Drying:** The organic layer containing the product is separated and dried over an anhydrous salt like sodium sulfate (Na_2SO_4).
- **Storage:** The purified compound is stored under the strict conditions outlined above.

Frequently Asked Questions

Q1: What is the most critical safety precaution when working with 1-Azido-2-iodoethane? The paramount precaution is to **always use a blast shield and maintain physical barriers** between yourself and the reaction or storage vessel. You must assume the compound can decompose violently without warning. Never concentrate it or subject it to heat, shock, or friction.

Q2: Can I store this compound at room temperature? **No.** This is strongly discouraged. The compound must be stored refrigerated (2-8°C) to maximize its stability and reduce the kinetic energy available for a decomposition reaction [1].

Q3: I see a purple color in my sample. What should I do? Do not open the vial. The purple color indicates decomposition and release of iodine. The stability of the azide group may also be compromised. Label the container clearly and contact your safety officer for guidance on disposal of potentially explosive and toxic materials.

Q4: Are there any compatibility concerns? Yes. Avoid contact with heavy metals (which can form explosive metal azides), strong acids (which can generate explosive hydrazoic acid), and strong oxidizing agents.

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References

1. CN101906007B - Preparation method of organic azide [patents.google.com]

2. Preparation of 1-azido-3-iodopropane (2) [bio-protocol.org]

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